

Essential Safety and Logistics for Handling Triphenyl Borate

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Compound of Interest

Compound Name: Triphenyl borate

Cat. No.: B123525

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This guide provides immediate and essential safety and logistical information for handling **Triphenyl borate**, including detailed operational and disposal plans to foster a secure research environment.

Triphenyl borate is a chemical compound that demands careful handling due to its potential health hazards. It is toxic if swallowed and can cause serious eye damage.^{[1][2][3]} Additionally, it may be toxic in contact with skin and if inhaled, and can cause skin and respiratory irritation.^{[2][3][4]} Adherence to proper safety protocols is crucial to minimize exposure and mitigate risks.

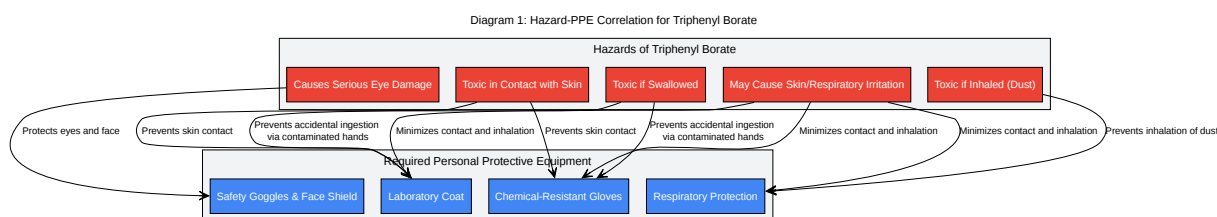
Key Safety and Physical Data

A summary of essential quantitative data for **Triphenyl borate** is provided below. It is important to note that no official occupational exposure limits (OELs) have been established by major regulatory bodies such as OSHA, NIOSH, or ACGIH.^[1]

Parameter	Value	Reference
Appearance	Solid	[5]
Molecular Formula	C18H15BO3	[2]
Molecular Weight	290.13 g/mol	[2]
Acute Oral Toxicity (Mouse)	LD50: 200 mg/kg	[1]
Storage Temperature	2-8 °C (Refrigerated)	[1][6]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is necessary to ensure comprehensive protection when handling **Triphenyl borate**. The following diagram illustrates the relationship between the hazards presented by **Triphenyl borate** and the corresponding essential PPE.



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Caption: Diagram 1: Hazard-PPE Correlation for **Triphenyl Borate**.

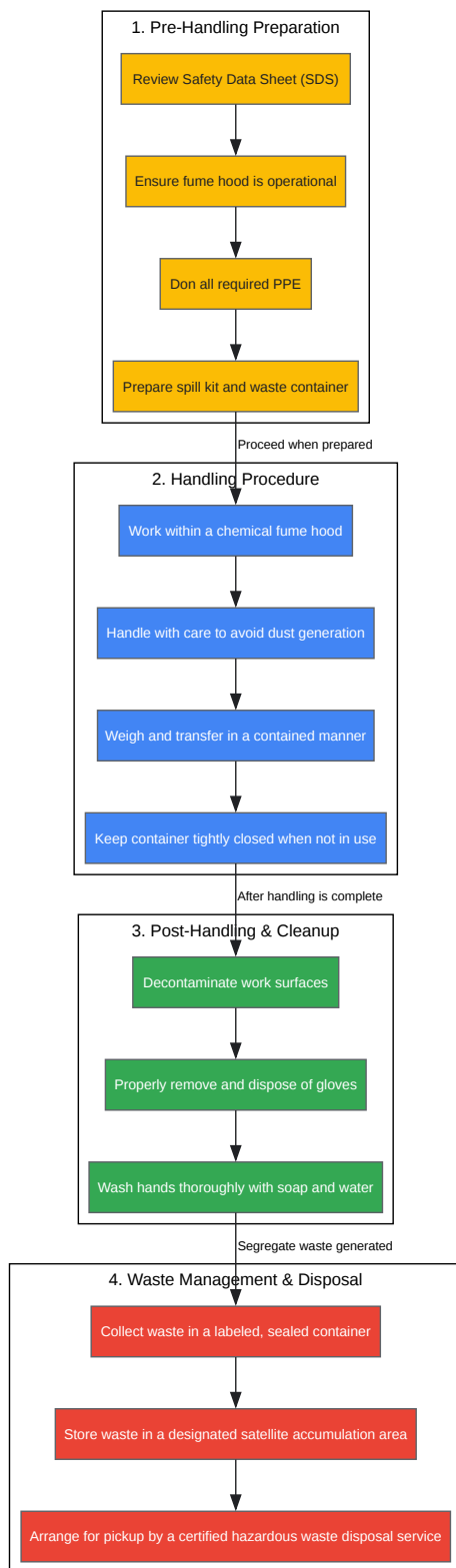
Detailed PPE Specifications

- **Eye and Face Protection:** Always wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][7] In addition, a face shield should be worn to provide a higher level of protection against splashes and airborne particles.
- **Skin Protection:**
 - **Gloves:** Wear chemical-resistant gloves. While specific permeation data for **Triphenyl borate** is not readily available, nitrile or neoprene gloves are generally recommended for handling a wide range of chemicals.[8] Always inspect gloves for any signs of degradation before use and remove them using the proper technique to avoid skin contact.
 - **Protective Clothing:** A laboratory coat must be worn to protect street clothes and exposed skin. Ensure the lab coat is fully buttoned. For tasks with a higher risk of splashes, consider a chemically resistant apron.
- **Respiratory Protection:** If there is a potential for generating dust, or if working outside of a certified chemical fume hood, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter is required.[4][7]

Operational Plan: Handling and Disposal Workflow

The following workflow provides a step-by-step guide for the safe handling of **Triphenyl borate**, from preparation to disposal.

Diagram 2: Procedural Workflow for Triphenyl Borate



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Caption: Diagram 2: Procedural Workflow for **Triphenyl Borate**.

Experimental Protocols and Handling Procedures

Pre-Handling Preparation:

- **Review Documentation:** Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for **Triphenyl borate**.
- **Engineering Controls:** Ensure that a certified chemical fume hood is available and functioning correctly. All handling of solid **Triphenyl borate** should be conducted within the fume hood to minimize inhalation exposure.^[4]
- **Personal Protective Equipment:** Don the appropriate PPE as specified above, including safety goggles, a face shield, a lab coat, and chemical-resistant gloves.
- **Emergency Preparedness:** Locate the nearest eyewash station and safety shower.^[4] Ensure a chemical spill kit is readily accessible. Prepare a designated and clearly labeled hazardous waste container.

Handling **Triphenyl Borate**:

- **Location:** Conduct all manipulations of **Triphenyl borate** inside a chemical fume hood to control dust and vapors.^[4]
- **Preventing Dust Formation:** Handle the solid material carefully to avoid generating dust. Use techniques such as gentle scooping rather than pouring, if possible.
- **Storage:** **Triphenyl borate** is moisture-sensitive.^[6] Keep the container tightly closed when not in use and store it in a refrigerator at 2-8°C.^{[1][6]} The storage area should be dry, cool, and well-ventilated.^[6] It is recommended to store it locked up.^[1]

In Case of a Spill:

- **Evacuation and Notification:** Alert others in the vicinity and evacuate the immediate area if necessary.
- **Control and Cleanup:** If the spill is small and you are trained to handle it, wear appropriate PPE. Prevent the dust from spreading.^[1] Carefully sweep up the spilled solid and place it

into a designated, labeled container for hazardous waste.[6] Avoid creating dust during cleanup.

- Decontamination: Clean the spill area thoroughly with soap and water.
- Reporting: Report the incident to your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

The disposal of **Triphenyl borate** and any contaminated materials must be handled as hazardous waste in accordance with all local, state, and federal regulations.[1][6]

- Waste Collection:
 - Collect all waste materials containing **Triphenyl borate**, including contaminated gloves, weigh boats, and paper towels, in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - The label should include the words "Hazardous Waste" and the full chemical name, "**Triphenyl borate**."
- Waste Storage:
 - Keep the waste container sealed when not in use.
 - Store the container in a designated satellite accumulation area (SAA) that is secure and away from general laboratory traffic.
- Arranging for Disposal:
 - Contact your institution's EHS department to schedule a pickup of the hazardous waste. Do not dispose of **Triphenyl borate** down the drain or in regular trash.[2]

By adhering to these safety and logistical guidelines, you can significantly minimize the risks associated with handling **Triphenyl borate**, ensuring a safer laboratory environment for all personnel.

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